

Protocol for solid-phase extraction of Amisulpride-d5 N-Oxide

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Compound of Interest

Compound Name: Amisulpride-d5 N-Oxide

CAS No.: 1794756-15-2

Cat. No.: B586820

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Application Note: High-Selectivity Solid-Phase Extraction of **Amisulpride-d5 N-Oxide**

Executive Summary & Strategic Rationale

This protocol details the isolation and enrichment of **Amisulpride-d5 N-Oxide** from biological matrices (plasma/serum) using Mixed-Mode Strong Cation Exchange (MCX) solid-phase extraction.

Amisulpride-d5 N-Oxide is the stable isotope-labeled analog of the primary oxidative metabolite of the antipsychotic Amisulpride. In bioanalytical workflows, it serves a dual purpose: as a surrogate analyte for metabolite quantification and as an internal standard (IS) for the N-oxide form.

Why this Protocol? Standard Reverse-Phase (HLB/C18) methods often fail to separate the highly polar N-oxide from matrix interferences (phospholipids) or the parent drug. This guide utilizes a Mixed-Mode Cation Exchange mechanism. By exploiting the weakly basic nature of the N-oxide moiety (pKa ~4.5–5.0) alongside the strongly basic pyrrolidine of the parent, we

achieve orthogonal selectivity—retaining the analyte by charge at acidic pH and eluting by neutralization.

Key Challenges Addressed:

- **Polarity:** The N-oxide is significantly more polar than Amisulpride, leading to early elution and ion suppression in RP-LC-MS.
- **Stability:** N-oxides are thermally labile and prone to deoxygenation (reduction) to the parent amine.
- **Selectivity:** Removal of phospholipids which cause significant matrix effects in mass spectrometry.

Physicochemical Framework

Understanding the molecule is the prerequisite for extraction success.

Property	Value (Approx.)	Implication for SPE
Analyte	Amisulpride-d5 N-Oxide	Target Molecule
Functional Group	Tertiary Amine N-Oxide	Weak Base (Proton acceptor)
pKa (Conjugate Acid)	~4.5 – 5.0	Critical: Must load at pH < 3.0 to ensure cationic state ().
LogP	~0.5 – 1.0 (Estimated)	More polar than parent (Amisulpride LogP ~1.9). Requires high aqueous retention capacity.
Sorbent Choice	Mixed-Mode Strong Cation Exchange (MCX)	Retains analyte via ionic interaction at pH 2; releases at pH 10.

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Expert Insight: Unlike the parent Amisulpride (pKa ~9.3), the N-oxide is a weak base. If you wash an MCX cartridge with neutral 100% Methanol, the N-oxide may deprotonate and elute prematurely. This protocol utilizes an acidified organic wash to lock the analyte on the sorbent before elution.

Materials & Reagents

- Sorbent: Oasis MCX 30 mg/1 cc (Waters) or Strata-X-C (Phenomenex).
 - Why: Polymeric base stable from pH 0–14; sulfonic acid moiety for cation exchange.
- Sample Matrix: Human Plasma (K2EDTA or Lithium Heparin).
- Internal Standard: Amisulpride-d5 (Parent) or distinct analog if **Amisulpride-d5 N-Oxide** is the analyte.
- Reagents:
 - Formic Acid (FA) – LC-MS Grade.
 - Methanol (MeOH) – LC-MS Grade.
 - Ammonium Hydroxide (NH₄OH) – 28-30%.
 - Ultrapure Water (18.2 MΩ).

Step-by-Step Extraction Protocol

This workflow is designed for a 100 µL plasma aliquot. Scale linearly for larger volumes.

Step 1: Sample Pre-treatment (Acidification)

The goal is to disrupt protein binding and ionize the N-oxide.

- Aliquot 100 μ L Plasma into a 1.5 mL microcentrifuge tube.
- Add 10 μ L Internal Standard Working Solution.
- Add 100 μ L 4% H₃PO₄ (Phosphoric Acid) or 2% Formic Acid.
 - Mechanism:[\[1\]](#)[\[2\]](#) Lowers pH to ~2.0. At this pH, the N-oxide (pK_a ~4.5) is fully protonated (charge).
- Vortex for 30 seconds. Centrifuge at 10,000 x g for 5 minutes to pellet gross particulates (optional but recommended).

Step 2: Conditioning & Equilibration

Prepare the sorbent bed.

- Condition: 1.0 mL Methanol.
- Equilibrate: 1.0 mL Water containing 2% Formic Acid.
 - Note: Do not let the cartridge dry out. The acid in the equilibration step ensures the sorbent surface charge is active and matches the sample pH.

Step 3: Loading

- Load the pre-treated sample (~210 μ L) onto the cartridge.
- Apply slow vacuum (flow rate < 1 mL/min) to maximize interaction time.
 - Capture: The positively charged **Amisulpride-d5 N-Oxide** binds to the sulfonate groups of the sorbent.

Step 4: Interference Wash (The Critical Differentiator)

Standard MCX protocols use 100% MeOH here. Do NOT do this for N-oxides.

- Wash 1 (Aqueous): 1.0 mL 2% Formic Acid in Water.

- Removes: Proteins, salts, and anionic interferences.
- Wash 2 (Organic/Acidic): 1.0 mL Methanol:Water (50:50) containing 2% Formic Acid.
 - Why: This removes hydrophobic neutrals. The acid is crucial to keep the N-oxide protonated. Without acid, the N-oxide might neutralize and wash off in the organic solvent.

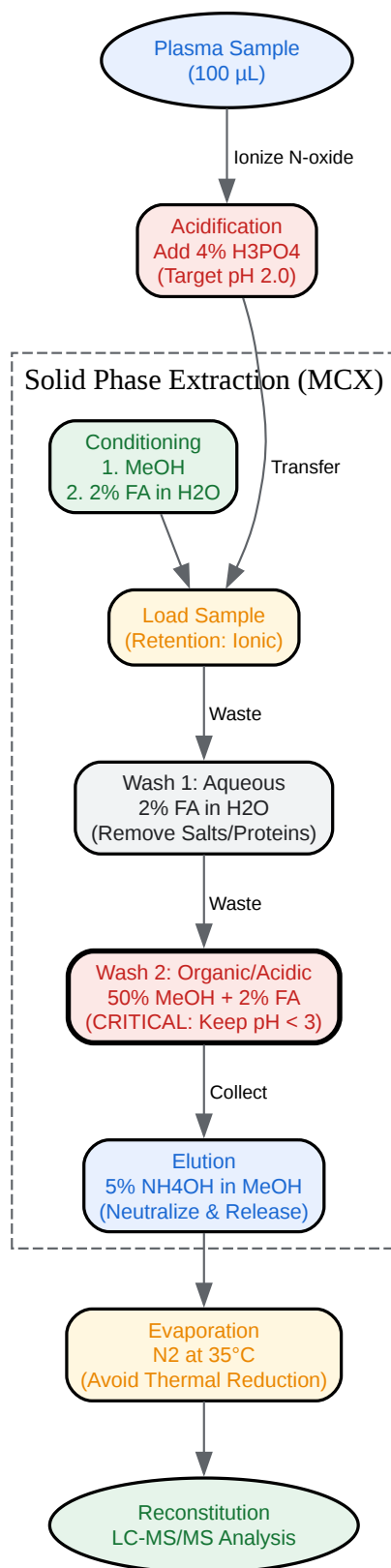
Step 5: Elution

- Dry the cartridge under high vacuum for 2 minutes.
- Elute: 2 x 250 μ L 5% NH_4OH in Methanol.
 - Mechanism:[1][2] The high pH (>11) deprotonates the N-oxide (and the parent drug), breaking the ionic bond with the sorbent. The organic solvent releases the hydrophobic backbone.

Step 6: Post-Elution Processing

- Evaporate the eluate under a stream of Nitrogen at 35°C.
 - Warning: Do not exceed 40°C. N-oxides are thermally unstable and can reduce to the parent amine at high temperatures, biasing results.
- Reconstitute in 100 μ L Mobile Phase (e.g., 90:10 Water:Acetonitrile + 0.1% Formic Acid).

Visual Workflow (Graphviz)



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Caption: Optimized Mixed-Mode Cation Exchange (MCX) workflow for **Amisulpride-d5 N-Oxide**, highlighting the critical acidic organic wash step.

Validation & Quality Control

To ensure the trustworthiness of this protocol, the following parameters must be verified:

A. Matrix Effect & Phospholipid Removal

N-oxides are polar and elute early in Reverse Phase chromatography, often co-eluting with phospholipids (Lyso-PC).

- Test: Monitor phospholipid transition m/z 184 > 184 (in-source fragment) during the LC run.
- Success Criteria: The MCX protocol should show >95% removal of phospholipids compared to protein precipitation.

B. Stability (The "N-Oxide Reduction" Check)

A critical artifact in N-oxide analysis is the reduction to the parent drug (Amisulpride-d5) during extraction or in the MS source.

- QC Experiment: Spike plasma with only **Amisulpride-d5 N-Oxide**.
- Analysis: Monitor the channel for Amisulpride-d5 (Parent).^[2]
- Acceptance: The parent drug signal should be < 1% of the N-oxide signal. If higher, lower the evaporation temperature or check the purity of the standard.

C. Recovery

- Target: > 80% Absolute Recovery.
- Troubleshooting: If recovery is low, the N-oxide likely eluted during Wash 2. Increase the acid concentration in Wash 2 or reduce the Methanol percentage to 30%.

References

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